

# Safe handling and storage procedures for Magnesium di-tert-butoxide

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## Compound of Interest

Compound Name: *Magnesium di-tert-butoxide*

Cat. No.: *B7802279*

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## Application Notes and Protocols for Magnesium di-tert-butoxide

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **Magnesium di-tert-butoxide**. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the material.

## Hazard Identification and Chemical Properties

**Magnesium di-tert-butoxide** is a flammable solid that is air and moisture sensitive.[\[1\]](#) It reacts violently with water and can cause skin and eye irritation.[\[1\]](#)[\[2\]](#) Inhalation of the dust may be harmful and cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Table 1: Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C8H18MgO2	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	170.53 g/mol	<a href="#">[3]</a>
Appearance	White to light grey or yellow powder/solid	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	~90 °C	<a href="#">[5]</a>
Boiling Point	84.6 °C at 760 mmHg	<a href="#">[4]</a> <a href="#">[5]</a>
Flash Point	11.7 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Water Solubility	Reacts violently	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Sensitivity	Air and moisture sensitive	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>

Table 2: Hazard Classifications

Hazard Classification	Category	Reference
Flammable Solids	Category 2	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Skin Corrosion/Irritation	Category 1B / Category 2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Serious Eye Damage/Irritation	Category 2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Acute Inhalation Toxicity	Category 4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a>

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Magnesium di-tert-butoxide** to minimize exposure risk.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Reference
Eye/Face Protection	Safety glasses with side-shields or face shield.	[6]
Skin Protection	Chemical-resistant gloves (inspect prior to use), lab coat, and full-body protective clothing.	[2][6][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced. A dust mask (type N95 or P3) is recommended.	[2][3][8]

## Safe Handling and Storage Protocols

### General Handling Protocol

- Work Area Preparation:
  - Ensure a well-ventilated work area, such as a chemical fume hood.[2][7]
  - Make sure an eyewash station and safety shower are readily accessible.[1][2]
  - Remove all sources of ignition (e.g., open flames, hot surfaces, sparks).[2][7]
  - Use non-sparking tools and explosion-proof equipment.[4][7]
  - Ground and bond containers and receiving equipment.[4][7]
- Material Handling:
  - Handle under an inert gas atmosphere (e.g., argon or nitrogen).[2][6]
  - Avoid contact with skin, eyes, and clothing.[1][7]

- Avoid formation and inhalation of dust.[[1](#)][[2](#)][[7](#)]
- Do not allow contact with water or moist air.[[1](#)][[2](#)]
- Wash hands thoroughly after handling.[[2](#)][[7](#)]

## Storage Protocol

- Container Management:

- Keep containers tightly closed.[[2](#)][[4](#)][[7](#)]
  - Store in a dry, cool, and well-ventilated place.[[2](#)][[4](#)][[7](#)]

- Storage Conditions:

- Store in a flammables area.[[1](#)][[2](#)][[4](#)]
  - Store away from incompatible materials such as strong oxidizing agents and moisture.[[1](#)][[2](#)][[7](#)]
  - Never allow the product to come into contact with water during storage.[[6](#)]
  - Store locked up.[[4](#)][[7](#)]

## Emergency Procedures

### First Aid Measures

Table 4: First Aid Procedures

Exposure Route	Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[1][2][7]
Skin Contact	Immediately remove contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention.	[1][6][7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[1][4][7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[6][7]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or dry sand.[1][2][7]
- Unsuitable Extinguishing Media: Do NOT use water, as it reacts violently with the substance. [1][2]
- Specific Hazards: The material is a flammable solid.[2][7] Thermal decomposition can produce irritating gases and vapors, including carbon monoxide and carbon dioxide.[1][2]

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2][7]

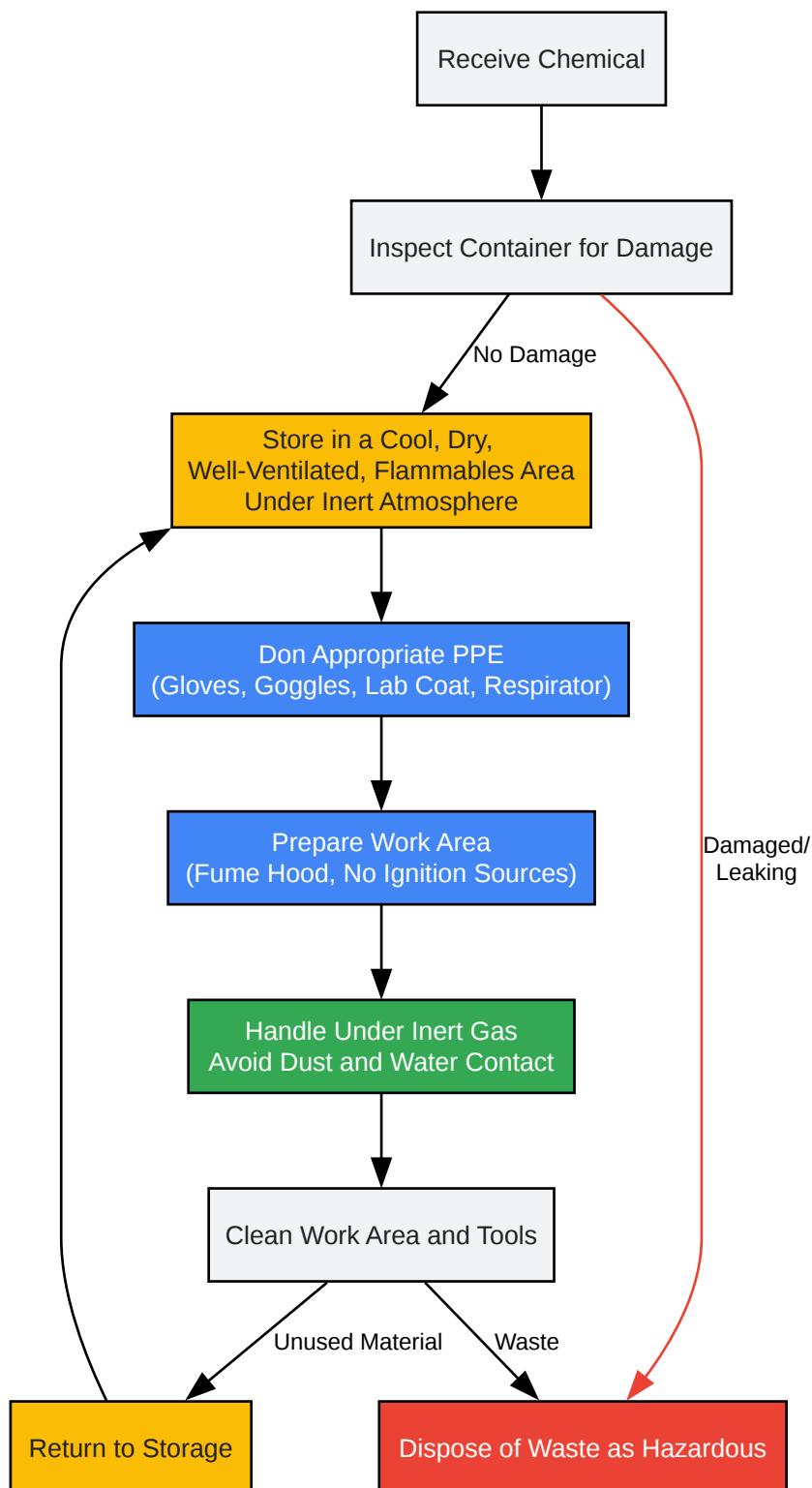
## Accidental Release Measures

- Personal Precautions:
  - Evacuate personnel to a safe area.[7]
  - Wear appropriate personal protective equipment (see Table 3).[7]
  - Ensure adequate ventilation.[7]
  - Remove all sources of ignition.[7]
- Containment and Cleanup:
  - Do not expose the spill to water.[1][2]
  - Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[1][2] Use non-sparking tools.[7]
  - Avoid creating dust.[1][2][7]
  - Prevent the material from entering drains.[6][7]

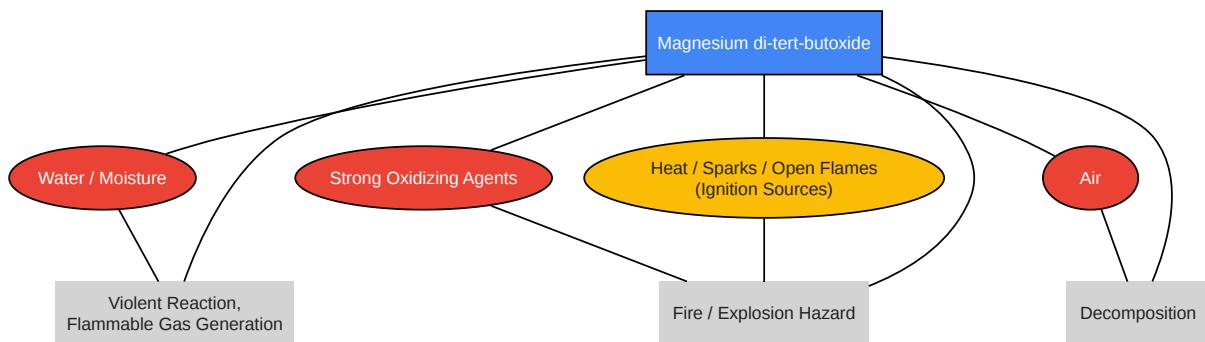
## Disposal Considerations

- Waste must be disposed of as hazardous waste in accordance with local, regional, and national regulations.[1][7]
- Dispose of contents and container to an approved waste disposal plant.[2]
- Contaminated packaging should be treated as the product itself.[7] Empty containers may retain product residue and can be dangerous.[1]

## Visual Workflow and Relationship Diagrams

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Caption: Workflow for safe handling of **Magnesium di-tert-butoxide**.



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Caption: Chemical incompatibilities of **Magnesium di-tert-butoxide**.

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## References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. fishersci.com [fishersci.com]
- 3. Magnesium di-tert-butoxide technical, = 90 KT 32149-57-8 [sigmaaldrich.com]
- 4. echemi.com [echemi.com]
- 5. Magnesium tert-butoxide [chembk.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. echemi.com [echemi.com]
- 8. Magnesium di-tert-butoxide technical, = 90 KT 32149-57-8 [sigmaaldrich.com]
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